

What is the chemical structure of Xylenol orange tetrasodium salt?

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Compound of Interest

Compound Name: *Xylenol orange tetrasodium salt,
IND*

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Xylenol Orange Tetrasodium Salt: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Xylenol orange is an organic reagent widely utilized in analytical chemistry and biomedical research.^[1] It is most commonly available and used as its tetrasodium salt. This form offers excellent water solubility, making it a versatile tool in various aqueous systems.^[2] Primarily, it is recognized for its function as a sensitive indicator for metal titrations, particularly complexometric titrations with EDTA in an acidic environment.^{[3][4]} When used for metal titrations, it appears red in the presence of metal ions and turns yellow at the endpoint.^{[1][5]} Beyond titrimetry, Xylenol orange tetrasodium salt serves as a fluorescent marker and a vital stain, especially in studies involving bone growth and calcification.^{[3][6][7]} Its ability to form colored complexes with various metal ions also allows for its use in spectrophotometric assays.^{[4][8]}

Historically, commercial preparations of xylene orange were known for their impurities, sometimes containing as little as 20% of the active compound.^[1] However, modern purification techniques have made purities of up to 90% available.^[1]

Chemical Structure and Properties

The chemical structure of Xylenol orange is characterized by a sulfonephthalein backbone functionalized with iminodiacetate groups. These groups are responsible for its metal-chelating properties.

Diagram 1: Chemical Structure of Xylenol Orange Tetrasodium Salt

Caption: A simplified diagram showing the core components and functional groups of Xylenol orange tetrasodium salt.

Quantitative Data Summary

The key physicochemical properties of Xylenol orange tetrasodium salt are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Chemical Formula	C ₃₁ H ₂₈ N ₂ Na ₄ O ₁₃ S	[2][6][9]
Molar Mass	760.58 g/mol	[6][9]
CAS Number	3618-43-7	[2][5][6]
EC Number	222-805-8	[2][6]
Appearance	Very dark brown to very dark red powder/crystals	[6]
Melting Point	195 °C (decomposes)	[3][6][9]
Solubility in Water	510 g/L	[10]
pH (10 g/L in H ₂ O at 20°C)	8.1	[10]
Maximum Absorption (λ _{max})	580 nm	[6]
Fluorescence Excitation Maxima	440 nm & 570 nm	[1]
Fluorescence Emission Maximum	610 nm	[1]

Experimental Protocols

Xylenol orange tetrasodium salt is a cornerstone indicator for the complexometric titration of various metal ions. Below is a detailed protocol for the determination of Zinc (Zn^{2+}) concentration using a standardized Ethylenediaminetetraacetic acid (EDTA) solution.

Protocol: Complexometric Titration of Zinc (Zn^{2+})

This protocol outlines the direct titration of a zinc ion solution with EDTA, where Xylenol orange serves as the endpoint indicator. The endpoint is marked by a sharp color change from violet-pink to yellow.^[4]

Materials and Reagents:

- Zinc-containing sample solution (unknown concentration)
- Standardized 0.1 M EDTA solution
- Xylenol orange indicator powder or a 0.1% aqueous solution^[3]
- Hexamethylenetetramine (Hexamine) for buffering
- Distilled or deionized water
- 50 mL Burette
- 250 mL Erlenmeyer flasks
- Pipettes and magnetic stirrer

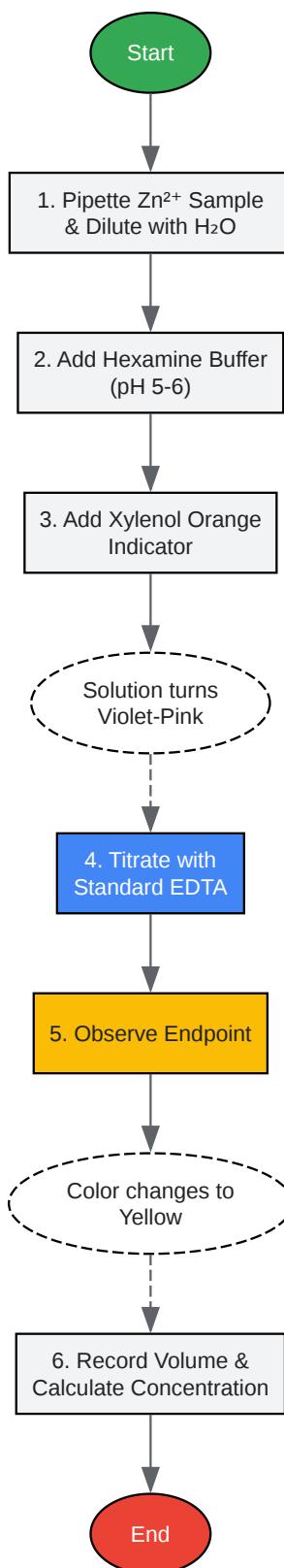
Procedure:

- Sample Preparation: Accurately pipette a known volume (e.g., 25.00 mL) of the zinc-containing sample solution into a 250 mL Erlenmeyer flask. Dilute with approximately 50 mL of distilled water.
- Buffering: Add approximately 2 grams of hexamethylenetetramine to the flask to buffer the solution to a pH between 5 and 6.^{[4][7]} Swirl to dissolve. This pH is optimal for the formation

of the Zn-Xylenol orange complex.[8]

- Indicator Addition: Add a small amount (approx. 50 mg) of solid Xylenol orange indicator mixture or a few drops of a 0.1% indicator solution.[4][9] The solution should turn a distinct violet-pink color, indicating the formation of the zinc-indicator complex.[4]
- Titration: Fill a clean burette with the standardized 0.1 M EDTA solution and record the initial volume. Titrate the zinc sample solution with the EDTA. As the EDTA is added, it will chelate the free Zn^{2+} ions.
- Endpoint Determination: Continue the titration, swirling the flask continuously. As the endpoint is approached, the solution will begin to show flashes of yellow. The endpoint is reached when the solution permanently changes from violet-pink to a clear yellow.[4][11] This signifies that all the zinc has been complexed by the EDTA, releasing the free indicator into the solution.[12]
- Recording and Calculation: Record the final volume of EDTA used. Repeat the titration at least two more times for accuracy. Calculate the concentration of zinc in the original sample using the stoichiometry of the Zn^{2+} -EDTA reaction (1:1 molar ratio).

Diagram 2: Experimental Workflow for Zinc Titration

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